

Comparative analysis of different BRD4-targeting PROTACs

Author: BenchChem Technical Support Team. **Date:** April 2026

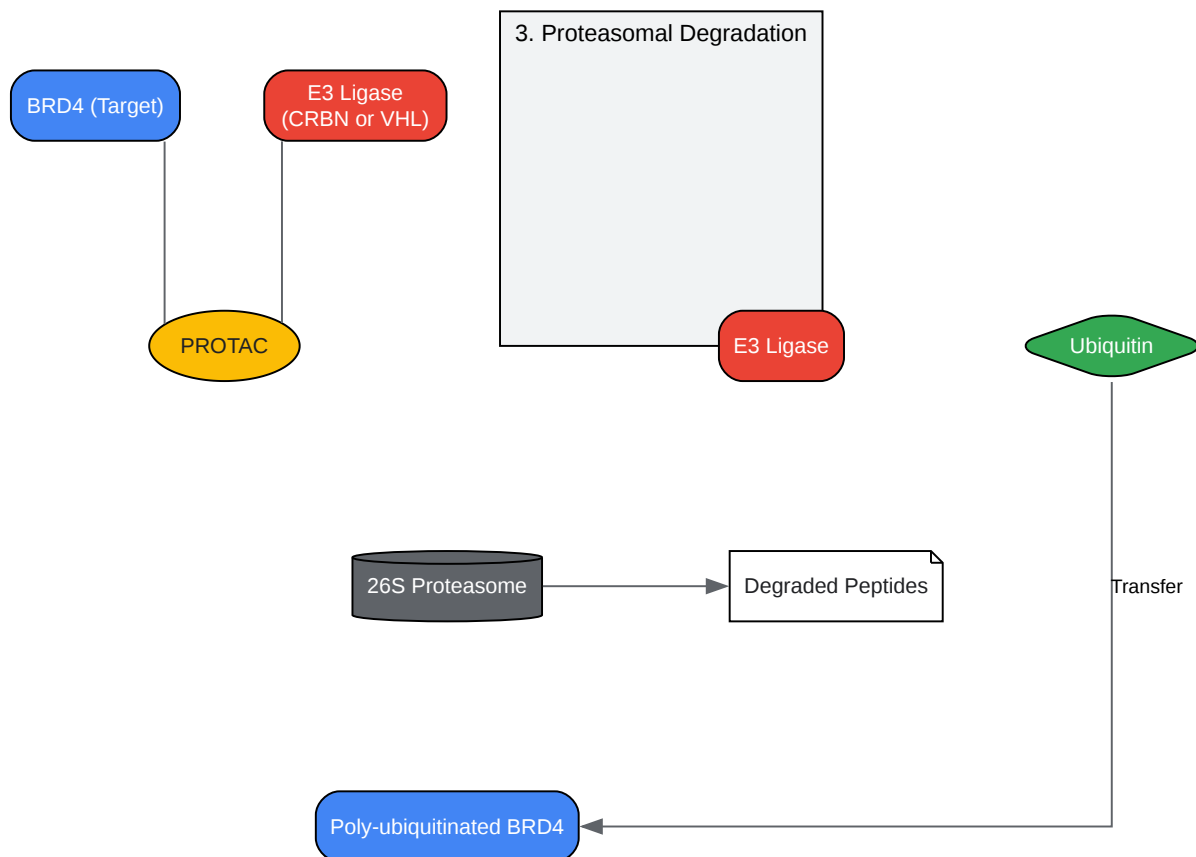
Compound of Interest

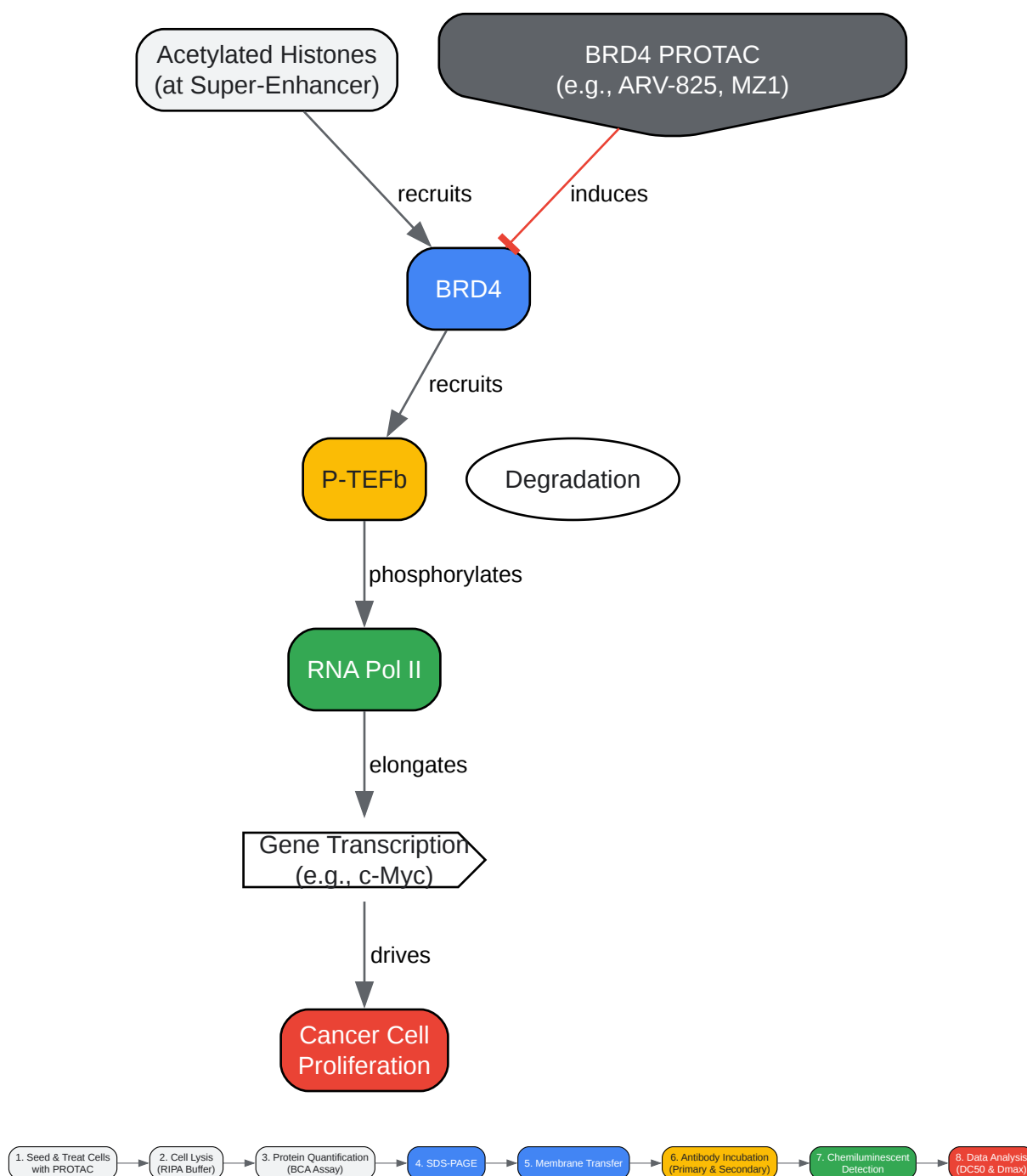
Compound Name: *cBu-Cit-PROTAC BRD4 Degradation*
5
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Mechanism of Action: Hijacking the Cellular Machinery

BRD4-targeting PROTACs are heterobifunctional molecules comprising three key components: a ligand that binds to BRD4 (often based on a known BET inhibitor like JQ1), a ligand that recruits an E3 ubiquitin ligase, and a chemical linker connecting them.^{[1][4]} By simultaneously binding to BRD4 and an E3 ligase (Cereblon for ARV-825 and dBET1; von Hippel-Lindau or VHL for MZ1), the PROTAC forms a ternary complex.^{[4][5][6]} This proximity induces the E3 ligase to tag BRD4 with ubiquitin, marking it for destruction by the 26S proteasome.^{[7][8]} The PROTAC is then released to catalyze further degradation cycles.^[7]





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- To cite this document: BenchChem. [Comparative analysis of different BRD4-targeting PROTACs]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12369121/docs#comparative-analysis-of-different-brd4-targeting-protacs\]](https://www.benchchem.com/product/b12369121/docs#comparative-analysis-of-different-brd4-targeting-protacs)

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